

preventing dehalogenation of 4-iodopyrazoles in Suzuki reactions

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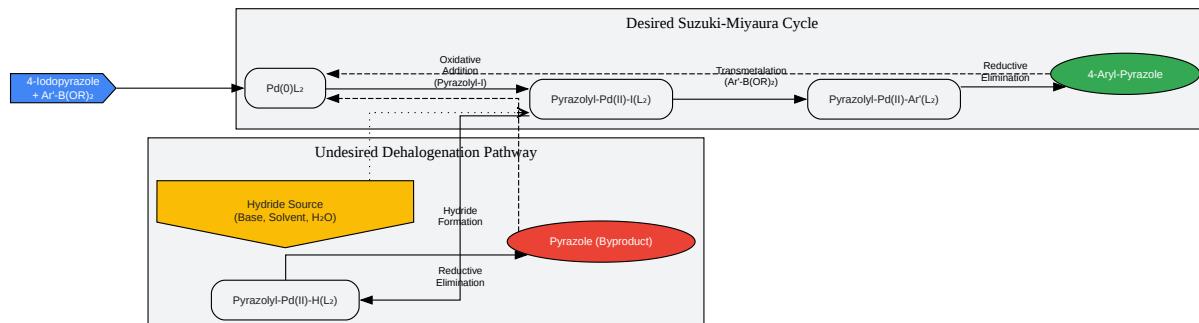
Compound of Interest

Compound Name:	4- <i>iodo</i> -5-methyl-3-(trifluoromethyl)-1 <i>H</i> -pyrazole
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Understanding the Problem: The Competing Pathways

In any Suzuki-Miyaura coupling, the desired productive cycle competes with side reactions.^[3] With sensitive substrates like 4-iodopyrazoles, the palladium catalyst can enter a dehalogenation pathway, where the iodine atom is replaced by a hydrogen, yielding the simple pyrazole core instead of the target molecule.^{[1][2]} This occurs primarily through the formation of a palladium-hydride (Pd-H) species, which can arise from the base, solvent, or impurities.^[1] This Pd-H intermediate can then undergo reductive elimination with the pyrazole moiety, leading to the undesired byproduct.^{[1][3]}



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